

2-Bromo-4-nitrobenzaldehyde: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2-Bromo-4-nitrobenzaldehyde**

Cat. No.: **B1281138**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safety, handling, and Material Safety Data Sheet (MSDS) for **2-Bromo-4-nitrobenzaldehyde** (CAS No. 5274-71-5). The following sections detail the compound's properties, associated hazards, and recommended procedures for its safe use in a laboratory setting, particularly within the context of pharmaceutical and agrochemical research and development.[\[1\]](#)[\[2\]](#)

Section 1: Chemical and Physical Properties

2-Bromo-4-nitrobenzaldehyde is a substituted aromatic aldehyde that serves as a versatile intermediate in organic synthesis.[\[1\]](#)[\[2\]](#) Its physical and chemical characteristics are summarized below.

Property	Value	Source
CAS Number	5274-71-5	[1] [3] [4]
Molecular Formula	C ₇ H ₄ BrNO ₃	[1] [3]
Molecular Weight	230.02 g/mol	[1] [3]
Appearance	Pale yellow solid	[1]
Melting Point	81-82 °C	[1]
Boiling Point	553.5 °C at 760 mmHg	[1]
Flash Point	288.5 °C	[1]
Density	1.5 g/cm ³	[1]
Storage Temperature	2-8 °C, under inert gas (Nitrogen or Argon)	[1] [4]

Section 2: Safety and Hazards

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Bromo-4-nitrobenzaldehyde** is classified as a hazardous substance.[\[3\]](#) The primary hazards are associated with its toxicity and irritant properties.[\[1\]](#)[\[3\]](#)

GHS Classification and Hazard Statements

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Source:[3][4][5]

Precautionary Statements

A comprehensive list of precautionary statements for handling **2-Bromo-4-nitrobenzaldehyde** is provided in the table below.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/ eye protection/ face protection.
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P330	Rinse mouth.
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.

P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Source:[4][6][7][8]

Section 3: Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory when working with **2-Bromo-4-nitrobenzaldehyde**. The following procedures outline the best practices for handling this compound in a laboratory setting.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when the material is in powder form.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[7]
- Ensure that an eyewash station and a safety shower are readily accessible.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[7] Do not breathe dust.[7] Wash hands thoroughly after handling.[7]
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place. [7][9] Store under an inert atmosphere (e.g., nitrogen or argon).[1][4]

First Aid Measures

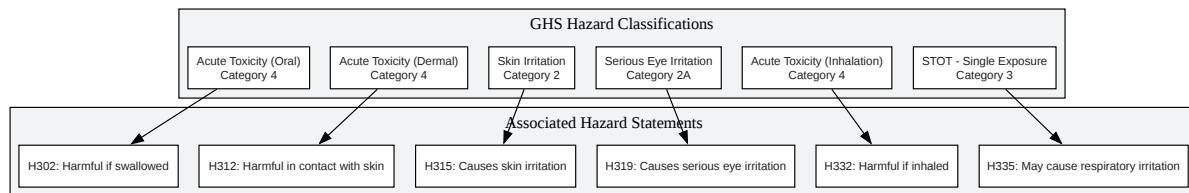
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
[6] Do NOT induce vomiting.[6]
- If on Skin: Wash with plenty of soap and water.[6] If skin irritation occurs, get medical advice/attention.[6] Take off contaminated clothing and wash it before reuse.[6]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[6] Call a POISON CENTER or doctor/physician if you feel unwell.[6]
- If in Eyes: Rinse cautiously with water for several minutes.[6] Remove contact lenses, if present and easy to do.[6] Continue rinsing.[6] If eye irritation persists, get medical advice/attention.[6]

Spillage and Disposal

- Spillage: In case of a spill, wear appropriate PPE and contain the spill. Sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[9]
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.[6]

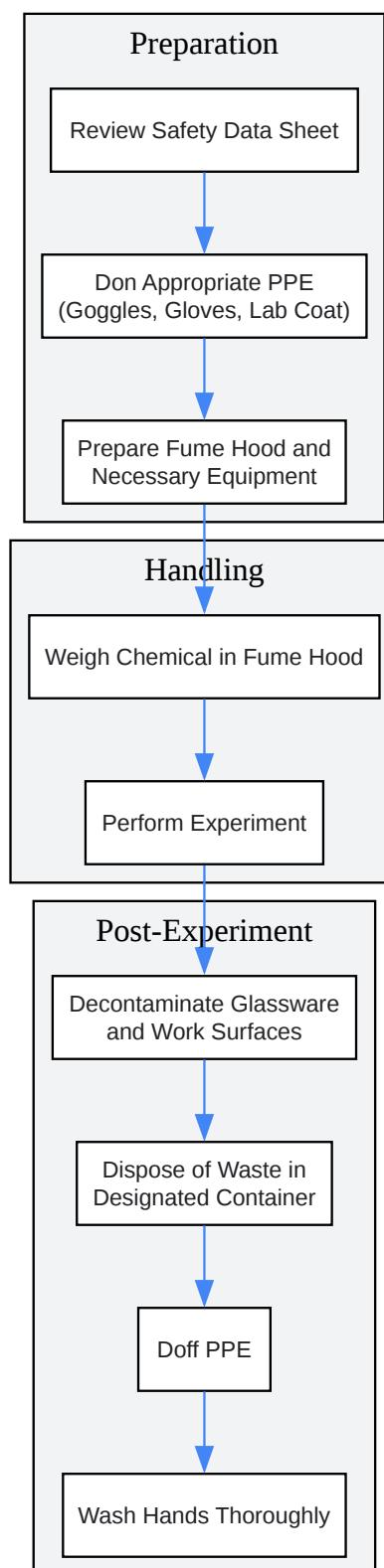
Section 4: Visualized Workflows and Hazard Relationships

To further aid in the comprehension of the safety protocols and hazard classifications, the following diagrams are provided.



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Caption: GHS Hazard Classifications for **2-Bromo-4-nitrobenzaldehyde**.



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